

A Toxicological Deep Dive: Comparing Rebaudioside S and Other High-Intensity Sweeteners

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Compound of Interest

Compound Name: *Rebaudioside S*

Cat. No.: *B15595482*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive toxicological assessment and safety evaluation of **Rebaudioside S**, a minor steviol glycoside, in comparison to other prominent high-intensity sweeteners. While direct toxicological data for **Rebaudioside S** are limited, regulatory bodies such as the European Food Safety Authority (EFSA) and the Joint FAO/WHO Expert Committee on Food Additives (JECFA) advocate for a "read-across" approach. This scientific principle allows for the safety assessment of minor steviol glycosides by leveraging the extensive toxicological database of major steviol glycosides like Rebaudioside A and Stevioside, due to their shared metabolic fate of being hydrolyzed to steviol in the human gut. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This report synthesizes available data on **Rebaudioside S** through this read-across approach and presents a comparative analysis against other steviol glycosides (Rebaudioside A, D, and M) and widely used artificial sweeteners (Aspartame, Sucralose, and Saccharin).

Comparative Toxicological Data

The following tables summarize key quantitative toxicological data for **Rebaudioside S** (via read-across from other steviol glycosides) and its alternatives.

Table 1: Acute and Subchronic Toxicity Data

Sweetener	Test Type	Species	NOAEL (mg/kg bw/day)	Reference
Rebaudioside S (by read-across)	Subchronic Oral (13-week)	Rat	~4161 (male), ~4645 (female)	[6] [7]
Rebaudioside A	Subchronic Oral (13-week)	Rat	4161 (male), 4645 (female)	[6] [7] [8]
Rebaudioside D	Subchronic Oral (28-day)	Rat	>2000	[9]
Rebaudioside M	Subchronic Oral (read-across)	Rat	Not directly tested, read- across from Reb A applied	
Aspartame	Subchronic Oral	Rat	4000	
Sucralose	Subchronic Oral (26-week)	Rat	3000	[10] [11]
Saccharin	Subchronic Oral	Rat	250	

Table 2: Chronic Toxicity and Carcinogenicity Data

Sweetener	Test Type	Species	NOAEL (mg/kg bw/day)	Carcinogeni city Finding	Reference
Rebaudioside S (by read- across)	Chronic/Carci nogenicity (2- year)	Rat	967 (stevioside)	Not Carcinogenic	[6]
Stevioside	Chronic/Carci nogenicity (2- year)	Rat	970	Not Carcinogenic	[6][12]
Aspartame	Chronic/Carci nogenicity	Rat	4000	No consistent evidence of carcinogenicit y	[13]
Sucralose	Chronic/Carci nogenicity (2- year)	Rat	1500	Not Carcinogenic	[14][15][16]
Saccharin	Chronic/Carci nogenicity	Rat	250	Not classified as carcinogenic to humans	

Table 3: Genotoxicity Data (Ames Test)

Sweetener	Ames Test Result	Metabolic Activation	Reference
Rebaudioside S (by read-across)	Negative	With and without	[17]
Rebaudioside A	Negative	With and without	[17]
Aspartame	Negative	With and without	[6][18][19]
Sucralose	Negative	With and without	[20][21]
Saccharin	Negative	With and without	[12][22]

Table 4: Reproductive and Developmental Toxicity Data

| Sweetener | Test Type | Species | NOAEL (mg/kg bw/day) | Reference | |---|---|---|---| |
Rebaudioside S (by read-across) | Two-Generation Reproduction | Rat | 2048-2273 |[7][10] | |
Rebaudioside A | Two-Generation Reproduction | Rat | 2048-2273 |[7][10] | | Aspartame |
Developmental | Rat | 4000 | | | Sucralose | Developmental | Rabbit | 1000 | | | Saccharin |
Developmental | Rat | 500 | |

Table 5: Acceptable Daily Intake (ADI)

Sweetener	Issuing Body	ADI (mg/kg bw/day)	Reference
Steviol Glycosides (including Reb S)	JECFA/EFSA	4 (as steviol equivalents)	[2]
Aspartame	JECFA/FDA	40 / 50	[23]
Sucralose	JECFA/FDA	15 / 5	[14]
Saccharin	JECFA/FDA	5 / 15	

Experimental Protocols

The toxicological evaluations summarized above are based on standardized study designs, primarily following the Organization for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals.

Subchronic Oral Toxicity (OECD 407)

This 28-day or 90-day (13-week) study in rodents is designed to provide information on the potential health hazards arising from repeated oral exposure to a substance.[24][25][26][27]

Key parameters include:

- Test System: Typically Wistar or Sprague-Dawley rats.
- Administration: The test substance is administered daily by gavage or in the diet at a minimum of three dose levels, plus a control group.

- Observations: Daily clinical observations, weekly body weight and food consumption measurements.
- Clinical Pathology: Hematology and clinical biochemistry parameters are assessed at termination.
- Pathology: Gross necropsy and histopathological examination of organs and tissues.
- Endpoint: Determination of the No-Observed-Adverse-Effect Level (NOAEL).

Chronic Toxicity/Carcinogenicity (OECD 452)

These long-term studies (typically 2 years in rats) assess the potential for a substance to cause chronic toxicity and/or cancer.[\[13\]](#)[\[19\]](#)[\[22\]](#)[\[28\]](#)[\[29\]](#)

- Test System: Usually Fischer 344 or Sprague-Dawley rats.
- Administration: The test substance is administered in the diet for the majority of the animal's lifespan.
- Observations: Similar to subchronic studies, with a focus on tumor development.
- Pathology: Comprehensive gross and histopathological examination of all organs and tissues.
- Endpoint: Determination of the NOAEL for chronic toxicity and assessment of carcinogenic potential.

Bacterial Reverse Mutation Test (Ames Test) (OECD 471)

This in vitro assay is used to detect gene mutations.[\[2\]](#)[\[4\]](#)[\[14\]](#)[\[30\]](#)[\[31\]](#)[\[32\]](#)[\[33\]](#)

- Test System: Histidine-dependent strains of *Salmonella typhimurium* and tryptophan-dependent strains of *Escherichia coli*.
- Procedure: Bacteria are exposed to the test substance with and without a metabolic activation system (S9 mix from rat liver).

- **Endpoint:** A positive result is indicated by a significant increase in the number of revertant colonies (bacteria that have mutated back to a state where they can synthesize the required amino acid).

Prenatal Developmental Toxicity (OECD 414)

This study evaluates the potential for a substance to cause adverse effects on the developing embryo or fetus.^{[3][8][11][23][34]}

- **Test System:** Typically pregnant rats or rabbits.
- **Administration:** The test substance is administered daily during the period of major organogenesis.
- **Observations:** Maternal clinical signs, body weight, and food consumption are monitored. Uteri are examined for pre- and post-implantation loss.
- **Fetal Examination:** Fetuses are examined for external, visceral, and skeletal abnormalities.
- **Endpoint:** Determination of the NOAEL for maternal and developmental toxicity.

Metabolic Pathways and Signaling

The metabolic fate of a sweetener is a critical determinant of its toxicological profile.

Steviol Glycosides (including Rebaudioside S)

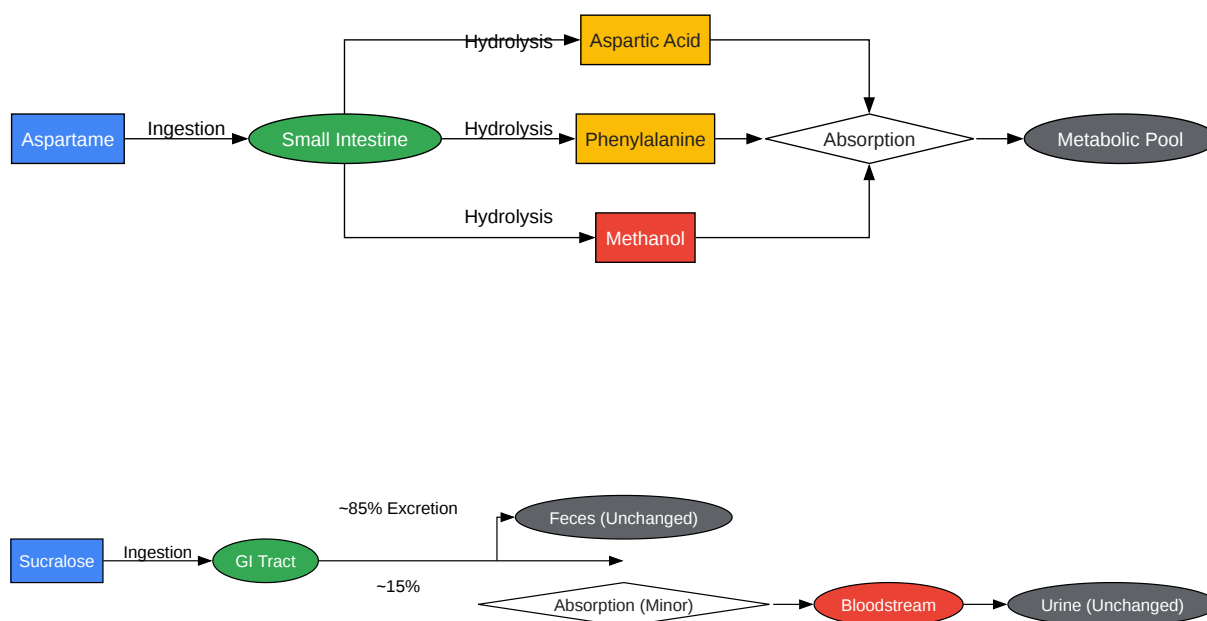
Steviol glycosides are not absorbed in the upper gastrointestinal tract. Upon reaching the colon, gut bacteria hydrolyze them to a common aglycone, steviol. Steviol is then absorbed, metabolized in the liver to steviol glucuronide, and excreted in the urine.^{[1][2][3][4][5]} This common metabolic pathway is the basis for the read-across approach to safety assessment.

Caption: Metabolic pathway of steviol glycosides in humans.

Aspartame

Aspartame is rapidly and completely hydrolyzed in the small intestine into its constituent parts: aspartic acid, phenylalanine, and methanol. These are then absorbed and enter the body's

normal metabolic pathways.[13][17][18][23][35]



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